

Benchmarking the Efficiency of 2-bromo-2-methylbutanal: An Analysis of Available Data

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Compound of Interest

Compound Name: 2-Bromo-2-methylbutanal

Cat. No.: B14464939

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For researchers, scientists, and drug development professionals, the selection of appropriate reagents is a critical factor in the efficiency, selectivity, and overall success of a synthetic pathway. This guide endeavors to provide a comparative analysis of **2-bromo-2-methylbutanal** in specific reactions. However, a comprehensive review of publicly available scientific literature, including academic papers, patents, and technical data sheets, reveals a significant scarcity of experimental data regarding the use and efficiency of **2-bromo-2-methylbutanal** in chemical reactions.

The primary source of information for this compound is its entry in the PubChem database, which assigns it the Compound Identification number (CID) 71369832.[\[1\]](#) This entry provides basic chemical and physical properties, such as its molecular formula (C₅H₉BrO) and molecular weight (165.03 g/mol), but does not link to any publications detailing its application or reactivity in specific synthetic contexts.[\[1\]](#)

The search for experimental data on reactions involving **2-bromo-2-methylbutanal** did not yield any specific results on its efficiency, reaction kinetics, or comparative performance against other reagents. The majority of search results instead pertained to the closely related compound, 2-bromo-2-methylbutane. This alkane analogue has been studied in the context of elimination and substitution reactions, with data available on product distribution and reaction rates under various conditions. For instance, its reaction with bases like potassium hydroxide and potassium tert-butoxide leads to mixtures of 2-methyl-2-butene and 2-methyl-1-butene, with the product ratio depending on the base used.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Due to the lack of available experimental data for **2-bromo-2-methylbutanal**, it is not possible to construct the requested comparison guide with quantitative data tables, detailed experimental protocols, and visualizations of reaction pathways. The scientific community has not, to date, published sufficient research on the reactivity and application of this specific aldehyde to allow for a meaningful benchmark of its efficiency against alternative reagents.

Therefore, any discussion on the efficiency of **2-bromo-2-methylbutanal** in specific reactions would be purely speculative and would not be supported by the required experimental evidence. Researchers interested in this compound may need to conduct their own initial studies to determine its reactivity and potential applications.

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References

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